

ATTO 610 NHS-Ester: A Technical Guide to Fluorescence Labeling

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Compound of Interest

Compound Name: ATTO 610 NHS-ester

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the **ATTO 610 NHS-ester**, a fluorescent label widely used in life sciences for the modification of biomolecules. It details the core principles of its labeling chemistry, experimental protocols, and key photophysical properties, offering a technical resource for its application in research and drug development.

Core Principle of Fluorescence Labeling

ATTO 610 NHS-ester is an amine-reactive fluorescent dye. The labeling principle is based on the reaction of the N-hydroxysuccinimide (NHS) ester functional group with primary amino groups present in biomolecules such as proteins, peptides, and amino-modified oligonucleotides.^{[1][2][3][4]} This reaction, which occurs under mild alkaline conditions (optimally at a pH of 8.3-8.5), results in the formation of a stable, covalent amide bond between the ATTO 610 dye and the target molecule.^{[2][3][5]} The primary targets for this labeling reaction on proteins are the ϵ -amino groups of lysine residues.^{[6][7]}

It is crucial to control the pH of the reaction. At a low pH, the amino group is protonated, rendering it unreactive.^{[2][3][4]} Conversely, at a higher pH, the NHS ester is prone to hydrolysis, which competes with the desired labeling reaction and can reduce efficiency.^{[1][8][9]} Therefore, maintaining the recommended pH is a critical step for successful conjugation.^[6]

The ATTO 610 dye itself is a cationic and moderately hydrophilic molecule, which, after coupling, imparts a net positive charge of +1 to the labeled substrate.^{[9][10]} It is characterized

by strong absorption, high fluorescence quantum yield, and high photostability.[8][9][10][11][12]
However, it is sensitive to high pH and will slowly degrade at pH values above 8.[9][10][11][12]

Quantitative Data

The photophysical properties of ATTO 610 are summarized in the table below. These characteristics make it a robust fluorescent probe for various applications, including high-sensitivity detection and single-molecule studies.[8][9]

Property	Value	Reference(s)
Molecular Weight (NHS-ester)	588.05 g/mol	[10][13]
Absorption Maximum (λ_{abs})	616 nm	[9][10][14][15]
Molar Extinction Coefficient (ϵ_{max})	$1.5 \times 10^5 \text{ M}^{-1} \text{ cm}^{-1}$	[8][9][10][15][16]
Emission Maximum (λ_{fl})	633 nm	[9][10][14][15][16]
Fluorescence Quantum Yield (η_{fl})	70%	[8][9][10][15][16]
Fluorescence Lifetime (τ_{fl})	3.2 ns	[9][10][15][16]
Correction Factor (CF260)	0.03	[9][10][15]
Correction Factor (CF280)	0.06	[9][10][15]

Experimental Protocols

Below are detailed methodologies for labeling proteins and oligonucleotides with **ATTO 610 NHS-ester**.

Protein Labeling Protocol

This protocol is a general guideline for labeling proteins with **ATTO 610 NHS-ester**. The optimal dye-to-protein ratio may need to be determined empirically for each specific protein.[10]

1. Preparation of Reagents:

- **Protein Solution:** Dissolve the protein in a bicarbonate buffer (0.1 M, pH 8.3) at a concentration of 2 mg/mL.^[10] The protein solution must be free of amine-containing substances like Tris, glycine, or ammonium salts.^{[6][10]} If the protein is in a Tris buffer, it should be dialyzed against PBS.^[10]
- **ATTO 610 NHS-ester Solution:** Immediately before use, dissolve the **ATTO 610 NHS-ester** in anhydrous, amine-free DMF or DMSO to a concentration of 2 mg/mL.^{[8][10]}

2. Labeling Reaction:

- Add a twofold molar excess of the reactive dye solution to the protein solution.^[10] The optimal molar ratio can vary depending on the protein.^[10]
- Incubate the reaction mixture for 30 to 60 minutes at room temperature with constant or repeated stirring.^[10]

3. Purification of the Labeled Protein:

- Separate the labeled protein from the unreacted dye using gel permeation chromatography (e.g., Sephadex™ G-25).^[10]
- Equilibrate the column with a suitable buffer, such as a phosphate buffer (pH 7.2, 22 mM).^[10]
- Elute the conjugate with the same buffer. The first fluorescent band to elute is typically the labeled protein, followed by a second band of the free dye.^{[7][10]}
- For dilute samples, extensive dialysis can be used for purification, although it is generally less efficient.^[10]

Oligonucleotide Labeling Protocol

This protocol is designed for labeling amino-modified oligonucleotides.

1. Preparation of Reagents:

- **Oligonucleotide Solution:** Prepare a 0.1 mM solution of the amino-modified oligonucleotide in a carbonate buffer (0.2 M, pH 8-9).^[10]

- **ATTO 610 NHS-ester** Solution: Prepare a 5 mg/mL solution of the activated label in anhydrous DMF.[\[10\]](#)

2. Labeling Reaction:

- Add approximately 50 μ L of the oligonucleotide solution to 30 μ L of the label solution.[\[10\]](#)
- Incubate the reaction at room temperature for 2 hours with shaking.[\[10\]](#) For longer reaction times, the pH should be lowered to 7-7.5.[\[10\]](#)

3. Purification of the Labeled Oligonucleotide:

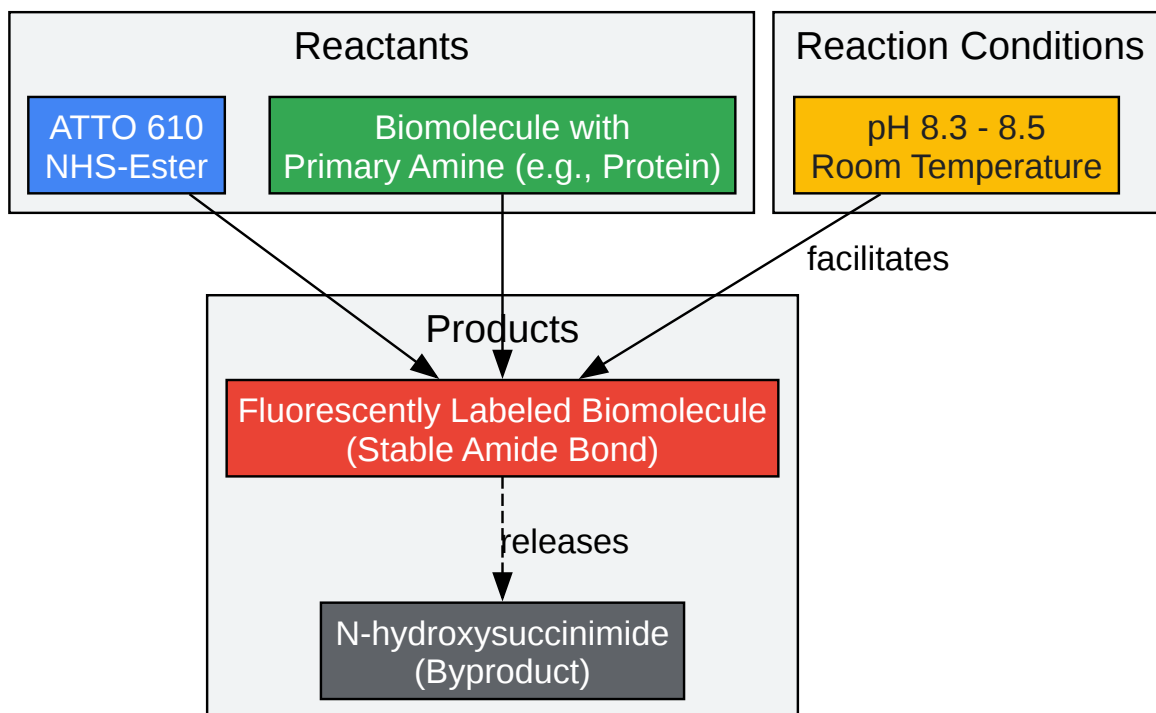
- The conjugated oligonucleotide can be separated from the free dye using gel filtration or reversed-phase HPLC.[\[10\]](#)

Visualizations

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the core principles and workflows described in this guide.

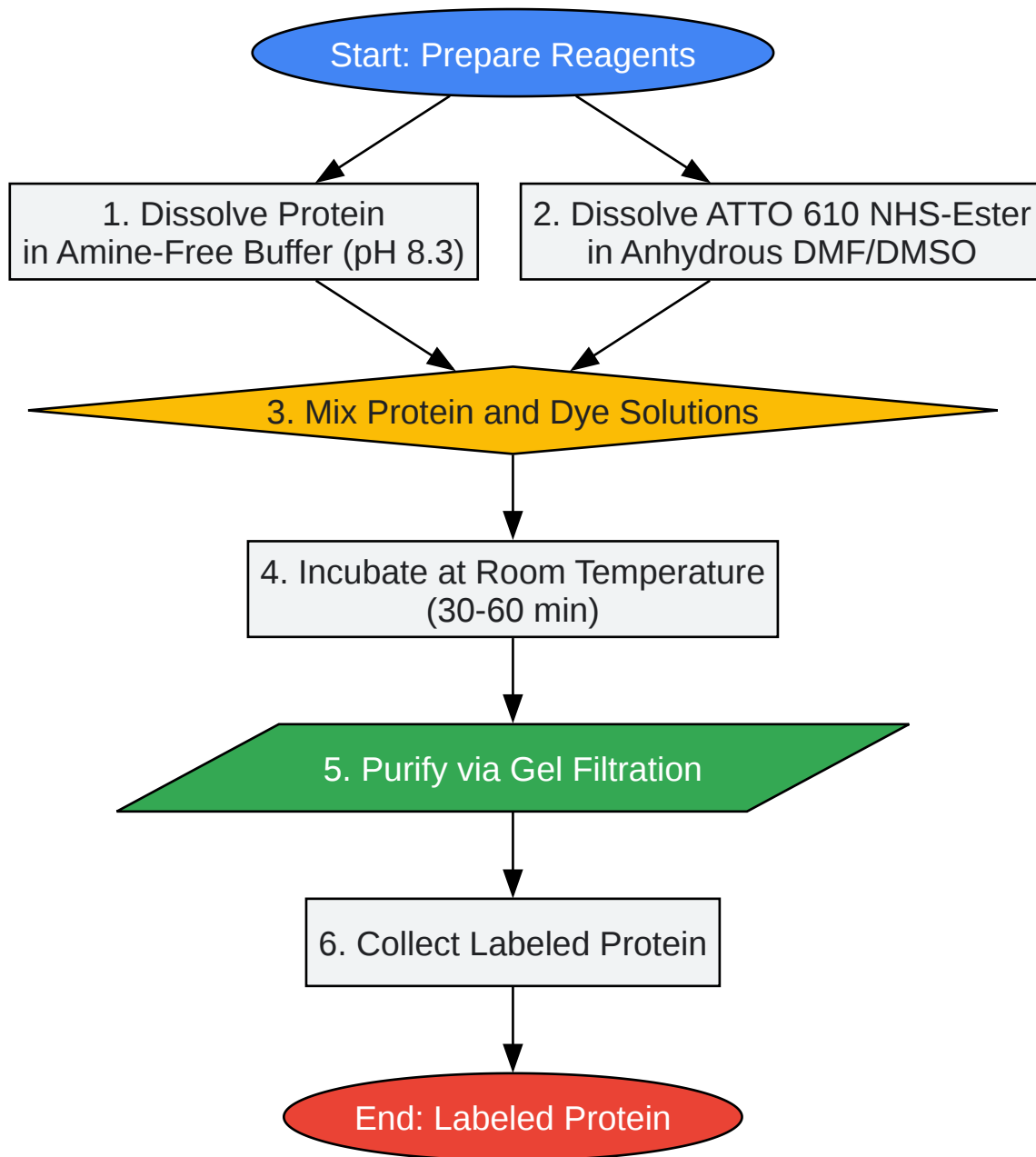
ATTO 610 NHS-Ester Labeling Principle



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Caption: Principle of **ATTO 610 NHS-ester** labeling of biomolecules.

General Experimental Workflow for Protein Labeling



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Caption: Workflow for labeling proteins with **ATTO 610 NHS-ester**.

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